

Application Note: UV Spectrophotometric Method for Tangeretin Estimation

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Compound of Interest

Compound Name: *Tangeretin*

Cat. No.: *B192479*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tangeretin, a polymethoxylated flavone found predominantly in citrus peels, is recognized for its potential health benefits, including anti-tumor, neuroprotective, and cholesterol-lowering properties.^[1] This application note details a simple, cost-effective, and precise UV-visible spectrophotometric method for the quantitative estimation of **tangeretin**. The described protocol is validated according to the International Conference on Harmonisation (ICH) guidelines and is suitable for routine analysis of **tangeretin** in various samples, including extracts from natural products.^{[1][2]}

Principle

The method is based on the principle that **tangeretin** exhibits strong absorbance in the ultraviolet (UV) region of the electromagnetic spectrum. The wavelength of maximum absorbance (λ_{max}) for **tangeretin** has been determined to be 327 nm.^{[1][2]} By measuring the absorbance of a sample solution at this wavelength, the concentration of **tangeretin** can be determined using a calibration curve prepared with standard solutions of known concentrations. This relationship is governed by the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.

Instrumentation and Materials

- Instrumentation: A double-beam UV-Visible Spectrophotometer with a spectral bandwidth of 1 nm.
- Reagents and Standards:
 - **Tangeretin** reference standard (purity $\geq 98\%$)
 - Methanol (HPLC grade)
 - Water (deionized or distilled)
- Glassware: Calibrated volumetric flasks, pipettes, and quartz cuvettes.

Experimental Protocols

Preparation of Standard Stock Solution

- Accurately weigh 10 mg of **tangeretin** reference standard.
- Transfer the standard to a 10 mL calibrated volumetric flask.
- Dissolve the standard in a small amount of methanol and then make up the volume to 10 mL with the same solvent to obtain a stock solution of 1000 $\mu\text{g/mL}$.
- From this stock solution, prepare a working stock solution of 100 $\mu\text{g/mL}$ by diluting 1 mL to 10 mL with a co-solvent system of methanol and water (25:75 v/v).

Determination of Wavelength of Maximum Absorbance (λ_{max})

- From the working stock solution (100 $\mu\text{g/mL}$), prepare a dilution to obtain a concentration of 10 $\mu\text{g/mL}$ using the co-solvent system (methanol:water, 25:75 v/v).
- Scan this solution over the UV-visible range of 200-800 nm using the co-solvent system as a blank.
- The wavelength at which maximum absorbance is observed is the λ_{max} for **tangeretin**. The reported λ_{max} is 327 nm. Other studies have reported maximum absorbance at wavelengths

of 210 nm, 250 nm, 270 nm, and 334 nm.

Preparation of Calibration Curve

- Prepare a series of calibration standards by appropriately diluting the working stock solution (100 µg/mL) with the co-solvent system to achieve concentrations in the range of 0.5-10 µg/mL.
- Measure the absorbance of each calibration standard at 327 nm using the co-solvent system as a blank.
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2).

Sample Preparation (Example: Orange Peel Powder)

- Dry the orange peel in a vacuum oven at 60°C to a constant weight and then pulverize it into a powder (approximately 40-mesh).
- Extract the **tangeretin** from the powder using a suitable method such as Soxhlet extraction or ultrasonic extraction with methanol. For ultrasonic extraction, a solvent-to-solid ratio of 20 mL/g can be used, with extraction performed in an ultrasonic water bath for 60 minutes.
- Combine the extracts and concentrate them under reduced pressure.
- Reconstitute the residue in the co-solvent system (methanol:water, 25:75 v/v) to an appropriate concentration to fall within the linear range of the calibration curve.
- Filter the final solution through a 0.45 µm membrane filter prior to analysis.

Estimation of Tangeretin in Sample

- Measure the absorbance of the prepared sample solution at 327 nm using the co-solvent system as a blank.

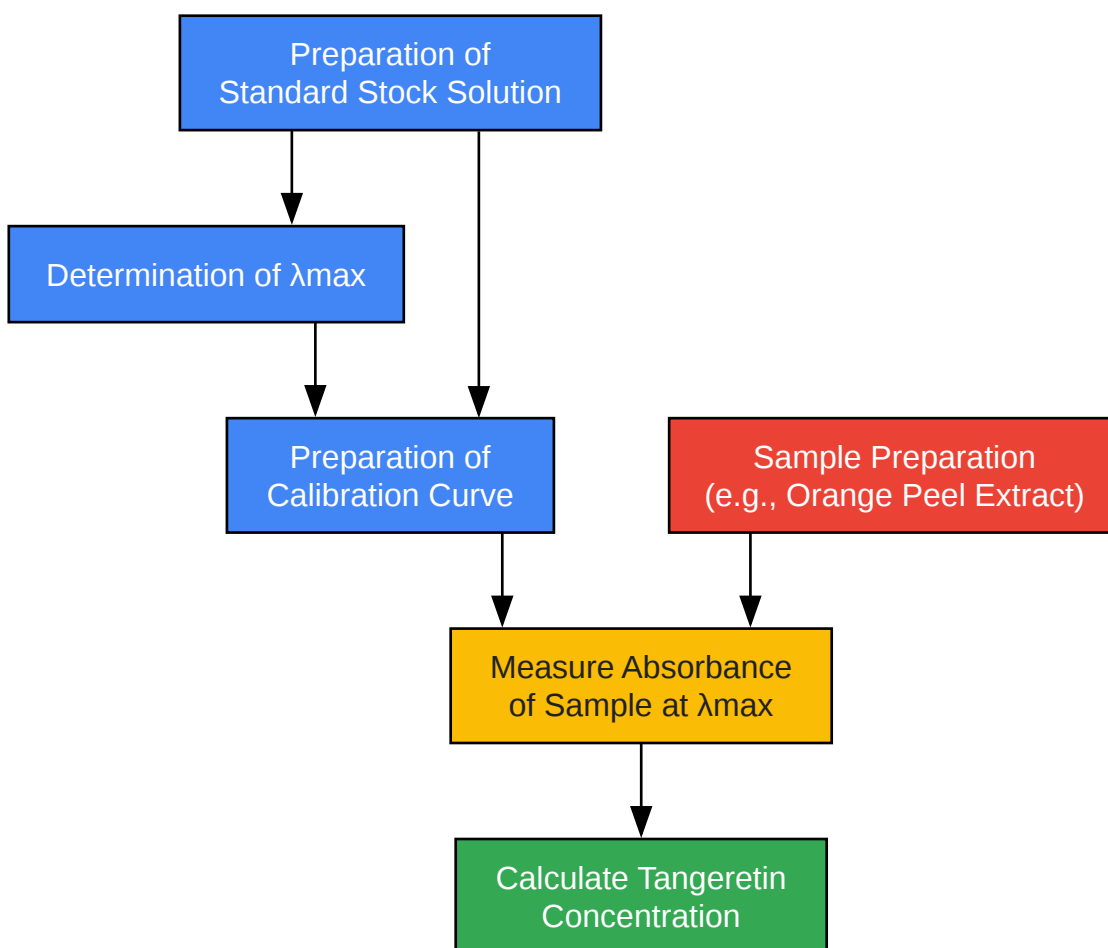
- Calculate the concentration of **tangeretin** in the sample using the equation of the line obtained from the calibration curve.

Method Validation Summary

The described UV spectrophotometric method has been validated according to ICH guidelines, demonstrating its suitability for the intended purpose. The validation parameters are summarized in the table below.

Parameter	Result	Reference
Wavelength of Maximum Absorbance (λ_{max})	327 nm	
Linearity Range	0.5 - 10 $\mu\text{g/mL}$	
Correlation Coefficient (R^2)	0.9999	
Accuracy (% Recovery)	98.29% - 100.02%	
Precision (% RSD)		
- Intra-day	< 2%	
- Inter-day	< 2%	
Limit of Detection (LOD)	0.77 $\mu\text{g/mL}$	
Limit of Quantitation (LOQ)	2.33 $\mu\text{g/mL}$	
Robustness	The method is robust for small variations in the percentage of methanol in the co-solvent system.	
Ruggedness (% RSD)	< 2% (when analyzed on different instruments in different labs)	

Experimental Workflow



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Caption: Experimental workflow for **tangeretin** estimation.

Conclusion

The UV-visible spectrophotometric method described provides a simple, rapid, accurate, and precise means for the quantitative estimation of **tangeretin**. Its successful validation in accordance with ICH guidelines ensures the reliability of the results, making it a valuable tool for quality control and research in the pharmaceutical and nutraceutical industries. The application of this method to determine **tangeretin** content in orange peel powder extracts has demonstrated its practical utility.

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References

- 1. Validation of UV spectrophotometric method for tangeretin in orange peel. [wisdomlib.org]
- 2. wisdomlib.org [wisdomlib.org]
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